

DPHpPC: Structural Mechanics and Applications in Membrane Dynamics

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Compound of Interest

Compound Name: *Dphppc*
CAS No.: 121822-82-0
Cat. No.: B056558

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Executive Summary & Disambiguation

DPHpPC (1-palmitoyl-2-[[2-[4-(6-phenyl-trans-1,3,5-hexatrienyl)phenyl]ethyl]carbonyl]-3-sn-phosphatidylcholine) is a specialized fluorescent phospholipid probe used extensively in biophysical research to monitor membrane fluidity, phase transitions, and fusion events.^{[1][2][3]}

Critical Disambiguation: In drug development contexts, this molecule is frequently confused with DPhPC (1,2-diphytanoyl-sn-glycero-3-phosphocholine).

- **DPHpPC** (The Probe): Contains a fluorophore (DPH) in the sn-2 position. Used for sensing membrane environments.^{[1][2][4][5][6][7]}
- **DPhPC** (The Matrix): Contains branched phytanoyl chains. Used as a stable matrix for ion channel reconstitution (e.g., planar lipid bilayers for hERG safety assays) due to its resistance to electroporation and oxidation.

This guide focuses on the structure and utility of **DPHpPC** (The Probe).

Chemical Structure of DPHpPC[8][9]

The structural integrity of **DPHpPC** is designed to mimic natural phospholipids while providing a reporter moiety deep within the hydrophobic core of the bilayer.

Molecular Architecture

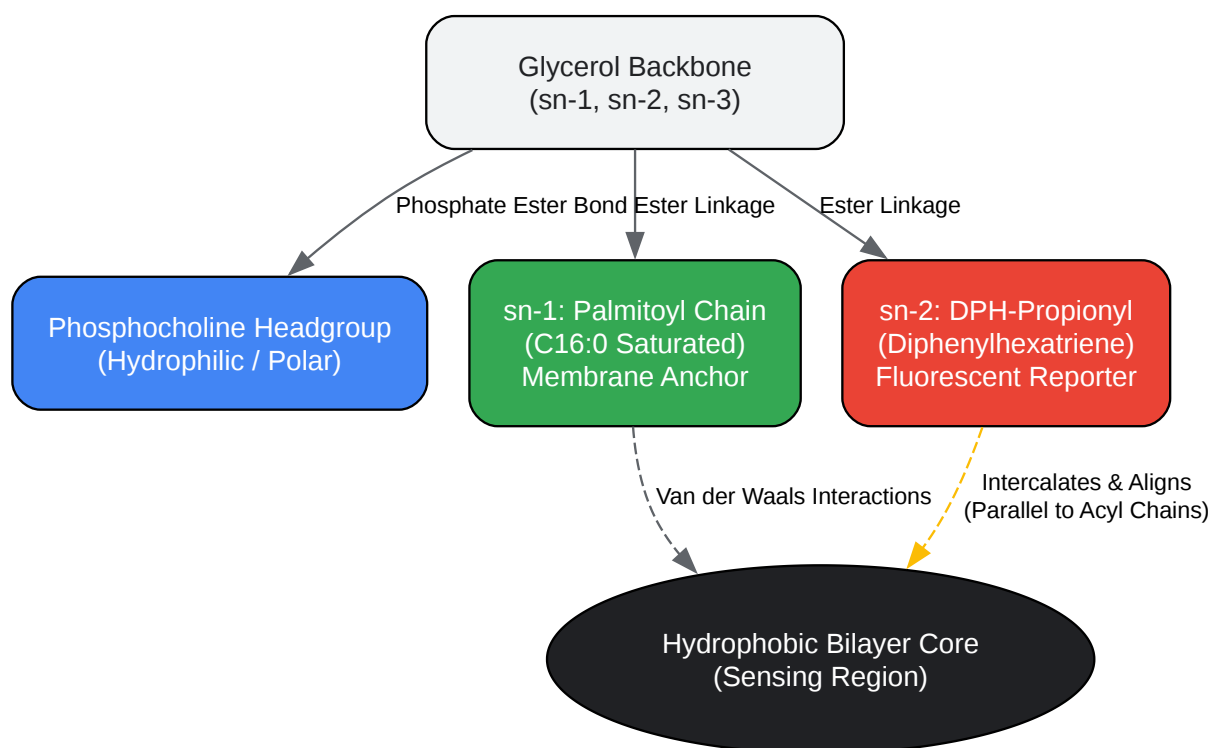
DPHpPC is an amphipathic molecule constructed on a glycerol backbone with three distinct domains:

- The Hydrophilic Headgroup (sn-3):
 - Composition: Phosphocholine (PC).
 - Function: Anchors the molecule at the lipid-water interface, ensuring correct orientation within the bilayer leaflet. It mimics the headgroup of DPPC (dipalmitoylphosphatidylcholine), the most common mammalian membrane lipid, ensuring minimal perturbation of the host membrane surface.
- The Structural Anchor (sn-1):
 - Composition: Palmitic Acid (C16:0).
 - Function: A saturated 16-carbon chain that provides stability and facilitates packing into the liquid-ordered () or gel phases of the membrane.
- The Fluorescent Reporter (sn-2):
 - Composition: DPH-propionic acid (3-[p-(6-phenyl)-1,3,5-hexatrienyl]phenylpropionic acid).
 - Structure: A rigid, rod-like polyene hydrocarbon chain (diphenylhexatriene) linked via a short propionyl spacer.
 - Function: This hydrophobic fluorophore intercalates between the acyl chains of surrounding lipids. Its fluorescence anisotropy (polarization) is directly sensitive to the

rotational freedom of the surrounding environment, making it a proxy for "membrane fluidity."

Structural Diagram (DOT Visualization)

The following diagram illustrates the logical connectivity and functional domains of the **DPHpPC** molecule.



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Caption: Logical architecture of **DPHpPC** showing the separation of the polar headgroup and the hydrophobic reporter moiety.

Mechanism of Action & Biophysical Properties[9] Fluorescence Anisotropy

DPHpPC is primarily used to measure fluorescence anisotropy (

).

- Principle: When excited with polarized light, the DPH fluorophore emits light. If the fluorophore is held rigidly (gel phase), the emitted light retains polarization (high anisotropy). If the fluorophore rotates freely (fluid phase), the polarization is lost (low anisotropy).
- Advantage over Free DPH: Unlike free DPH, which can partition promiscuously into hydrophobic pockets of proteins or triglycerides, **DPHpPC** is tethered to the phospholipid bilayer. This ensures the signal comes specifically from the membrane leaflet structure.

Partitioning Behavior

- vs.

Phase: **DPHpPC** partitions preferentially into fluid (liquid-disordered,

) phases over gel or liquid-ordered (

) phases. This makes it an excellent tool for detecting phase separation in liposomes or cell membranes.

- Alignment: The rigid DPH rod aligns parallel to the phospholipid acyl chains.[8] This alignment allows it to report on the "order parameter" of the membrane—essentially how tightly packed the lipid tails are.

Experimental Protocol: Membrane Fusion Assay

A primary application of **DPHpPC** in drug development is monitoring membrane fusion (e.g., viral entry inhibitors or liposomal drug delivery).

Protocol: Lipid Mixing Assay

Objective: Monitor the fusion of "Labeled" vesicles with "Target" vesicles.

Materials:

- Labeled Vesicles: POPC containing 1 mol% **DPHpPC**.
- Target Vesicles: Unlabeled POPC (or cell mimics).

- Buffer: 10 mM HEPES, 150 mM NaCl, pH 7.4.

Step-by-Step Methodology:

- Vesicle Formation:
 - Mix lipids in chloroform. Evaporate solvent under nitrogen flow to form a thin film.
 - Hydrate film with Buffer to varying concentrations (typically 1 mM lipid).
 - Extrude through 100 nm polycarbonate filters to form Large Unilamellar Vesicles (LUVs).
- Baseline Measurement:
 - Place Labeled Vesicles in the fluorometer.
 - Excitation: 360 nm | Emission: 430 nm.
 - Measure fluorescence lifetime ([\[2\]](#) At high concentrations in the labeled vesicle, **DPHpPC** self-quenches or exhibits a specific lifetime profile due to proximity.
- Fusion Initiation:
 - Inject Target Vesicles (excess, typically 10:1 ratio).
 - Add fusogenic agent (e.g., PEG, Calcium, or Fusogenic Peptide).
- Data Acquisition:
 - Monitor intensity or lifetime changes over time.[\[5\]](#)
 - Mechanism: As fusion occurs, **DPHpPC** dilutes into the Target Vesicles. The spatial separation of probes changes the fluorescence lifetime or intensity (relief of self-quenching).
- Quantification:

- Calculate % Fusion using:

Where

is determined by lysing the vesicles with Triton X-100 (infinite dilution).

Workflow Visualization (DOT)



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Caption: Kinetic workflow of a **DPHpPC**-based lipid mixing assay for monitoring membrane fusion.

Summary of Quantitative Data (DPHpPC vs. DPH)

Feature	Free DPH	DPHpPC (Probe)
Localization	Promiscuous (Core, Triglycerides, Proteins)	Anchored (Bilayer Leaflet Specific)
Rotational Mobility	High (Wobbles in voids)	Restricted (Tethered to glycerol)
Fluorescence Lifetime	~7-10 ns (Environment dependent)	~6-8 ns (Slightly lower due to anchor)
Flip-Flop Rate	Fast (Milliseconds)	Slow (Hours - negligible during assay)
Main Utility	Bulk fluidity measurements	Lipid mixing, Asymmetric bilayer studies

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